

Fluvoxamine versus other SSRIs: a comparative tolerability study

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Compound of Interest

Compound Name: Fluopipamine

Cat. No.: B15573020

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Fluvoxamine vs. Other SSRIs: A Comparative Tolerability Study

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the tolerability profile of fluvoxamine against other commonly prescribed selective serotonin reuptake inhibitors (SSRIs), supported by experimental data.

Data Presentation: Comparative Tolerability of SSRIs

The following table summarizes the incidence of key adverse events associated with fluvoxamine and other major SSRIs based on available clinical and observational data. It is important to note that incidence rates can vary depending on the study methodology, patient population, and dosage.

Adverse Event	Fluvoxamine	Sertraline	Fluoxetine	Paroxetine	Citalopram	Escitalopram
Gastrointestinal						
Nausea/Vomiting	Higher Incidence	Moderate Incidence	Lower Incidence	Moderate Incidence	Lower Incidence	Lower Incidence
Diarrhea	Lower Incidence	Higher Incidence	Moderate Incidence	Lower Incidence	Lower Incidence	Lower Incidence
Constipation	Common	Lower Incidence	Lower Incidence	Higher Incidence	Lower Incidence	Lower Incidence
Neurological						
Headache	Common	Common	Common	Common	Common	Common
Insomnia	Common	Common	Higher Incidence	Moderate Incidence	Lower Incidence	Lower Incidence
Somnolence	Common	Moderate Incidence	Lower Incidence	Higher Incidence	Moderate Incidence	Moderate Incidence
Dizziness	Common	Common	Common	Common	Common	Common
Sexual Dysfunction						
Decreased Libido	Lower Incidence	Higher Incidence	Higher Incidence	Higher Incidence	Moderate Incidence	Moderate Incidence
Ejaculatory Dysfunction	Lower Incidence	Higher Incidence	Higher Incidence	Higher Incidence	Moderate Incidence	Moderate Incidence
Anorgasmia						

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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